

# 2-Hydroxy-3-nitrobenzenecarbohydrazide CAS number and structure

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## Compound of Interest

Compound Name: 2-Hydroxy-3-nitrobenzenecarbohydrazide

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An In-depth Technical Guide to **2-Hydroxy-3-nitrobenzenecarbohydrazide**: Synthesis and Properties of Key Precursors

## Introduction

This technical guide provides a detailed overview of **2-Hydroxy-3-nitrobenzenecarbohydrazide**, a compound of interest for researchers and professionals in drug development and chemical synthesis. Due to the limited availability of direct experimental data for this specific molecule in public databases, this document focuses on its immediate and well-documented precursor, 2-Hydroxy-3-nitrobenzaldehyde. The guide furnishes comprehensive data on the precursor's properties, a proposed synthetic route to the target compound, and contextual information on the biological activities of related hydrazone compounds.

## Core Compound Identification: 2-Hydroxy-3-nitrobenzaldehyde

The direct synthesis of **2-Hydroxy-3-nitrobenzenecarbohydrazide** would logically proceed from 2-Hydroxy-3-nitrobenzaldehyde. This precursor is a well-characterized chemical entity.

Chemical Structure:

Key Identifiers:

Identifier	Value	Reference
CAS Number	5274-70-4	[1][2][3]
Molecular Formula	C7H5NO4	[1][2][3][4]
Molecular Weight	167.12 g/mol	[1][2]
IUPAC Name	2-hydroxy-3-nitrobenzaldehyde	[1][3][4]
Synonyms	3-Nitrosalicylaldehyde	[1][2][4]
InChI	InChI=1S/C7H5NO4/c9-4-5-2-1-3-6(7(5)10)8(11)12/h1-4,10H	[1]
InChIKey	NUGOTBFXFVWXVTE-UHFFFAOYSA-N	[1]
SMILES	C1=CC(=C(C(=C1)--INVALID-LINK--[O-])O)C=O	[1][4][5]

## Physicochemical and Spectral Data

A summary of the key physical and chemical properties of 2-Hydroxy-3-nitrobenzaldehyde is presented below.

Property	Value	Reference
Appearance	Pale yellow to yellow-orange crystalline solid	[2]
Melting Point	105-109 °C	[2]
Assay	≥97.5% - 98%	[3]
Purity	≥ 98.0% (GC)	[2]
EC Number	226-098-7	[4]
MDL Number	MFCD00041874	[2]

## Proposed Synthesis of 2-Hydroxy-3-nitrobenzenecarbohydrazide

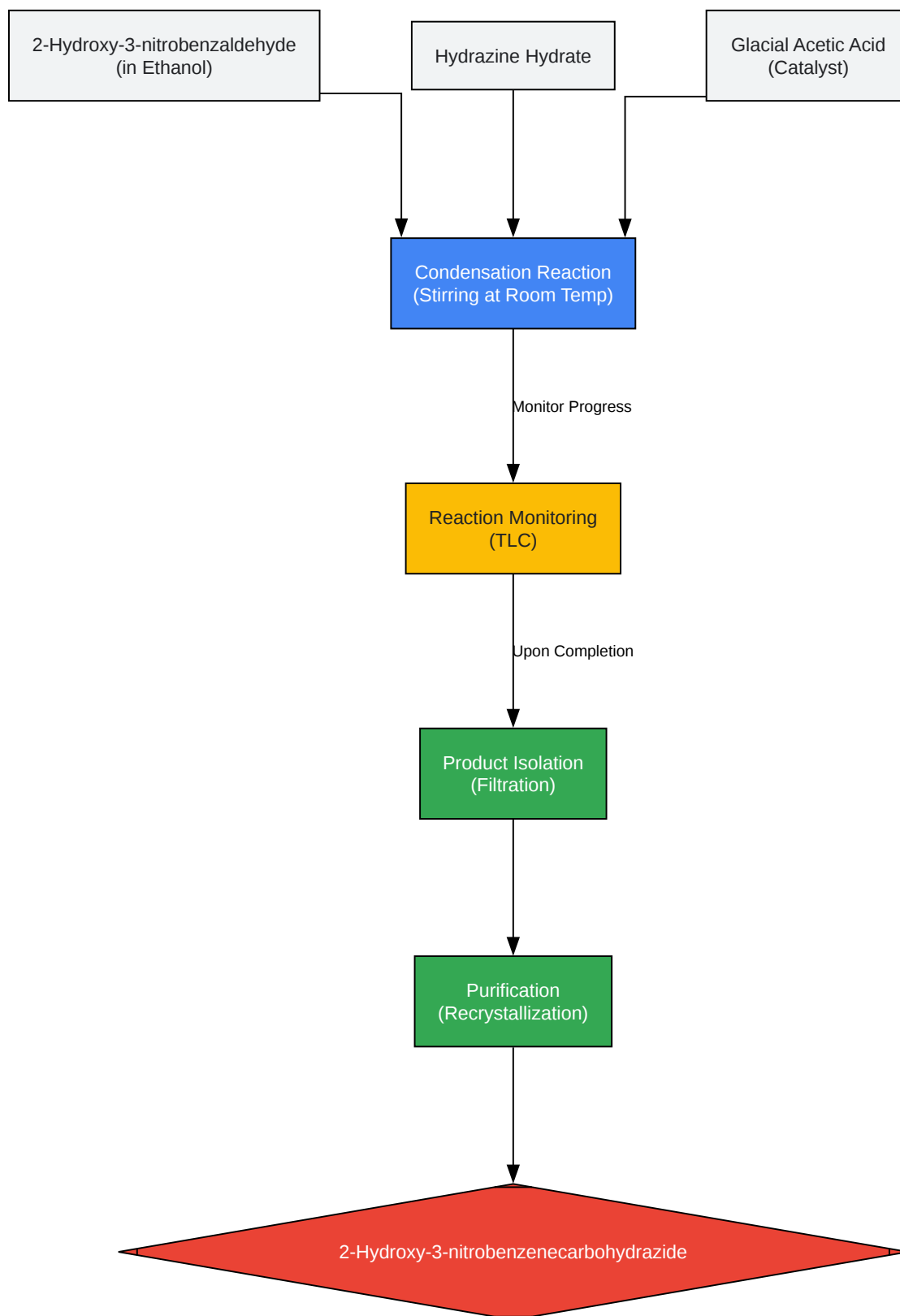
While a specific, validated experimental protocol for the synthesis of **2-Hydroxy-3-nitrobenzenecarbohydrazide** was not found in the reviewed literature, a standard synthetic approach would involve the condensation reaction of 2-Hydroxy-3-nitrobenzaldehyde with hydrazine. The following is a generalized, hypothetical protocol based on common organic synthesis methods for preparing hydrazones from aldehydes.

Hypothetical Experimental Protocol:

- **Dissolution of Aldehyde:** Dissolve one molar equivalent of 2-Hydroxy-3-nitrobenzaldehyde in a suitable solvent such as ethanol or methanol.
- **Addition of Catalyst:** Add a catalytic amount of glacial acetic acid to the solution to facilitate the reaction.
- **Addition of Hydrazine:** To this stirred solution, add one molar equivalent of hydrazine hydrate dropwise at room temperature.
- **Reaction Monitoring:** The reaction progress can be monitored by Thin Layer Chromatography (TLC).
- **Product Isolation:** Upon completion, the resulting precipitate, the hydrazone product, can be isolated by filtration.
- **Purification:** The crude product may be purified by recrystallization from an appropriate solvent (e.g., ethanol) to yield the final **2-Hydroxy-3-nitrobenzenecarbohydrazide**.

## Experimental and Logical Workflow Visualization

The logical workflow for the proposed synthesis is illustrated below.



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## References

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